

Personal protective equipment for handling Ethylene dimethanesulfonate

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Compound of Interest

Compound Name: *Ethylene dimethanesulfonate*

Cat. No.: *B10824645*

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Essential Safety & Handling Guide: Ethylene Dimethanesulfonate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Ethylene dimethanesulfonate** (EDS). The following procedures are designed to minimize risk and ensure safe operational conduct from handling to disposal.

Essential Safety Information

Ethylene dimethanesulfonate is a mild alkylating, non-volatile methanesulfonic diester of ethylene glycol.^{[1][2]} As an alkylating agent, it is considered a hazardous substance and is suspected of causing cancer.^[3] Adherence to strict safety protocols is mandatory.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Irritation: Causes skin and eye irritation.
- Carcinogenicity: Suspected of causing cancer.^[3] There may be no safe level of exposure to a carcinogen, so all contact should be reduced to the lowest possible level.^[3]

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **Ethylene dimethanesulfonate**.

Property	Value	Source(s)
CAS Number	4672-49-5	[4]
Molecular Formula	C ₄ H ₁₀ O ₆ S ₂	[5]
Molecular Weight	218.25 g/mol	[5]
Appearance	Solid	[4]
Melting Point	35–36 °C (95–97 °F)	[4]
Toxicity (LD ₅₀)	150 mg/kg (Rat, Intraperitoneal)	[6]
Occupational Exposure Limit (OEL)	Not established. All contact should be minimized.	[3]

Operational Plan: Handling and Storage

All handling of **Ethylene dimethanesulfonate** must be performed by trained personnel in a designated area.

2.1 Personal Protective Equipment (PPE)

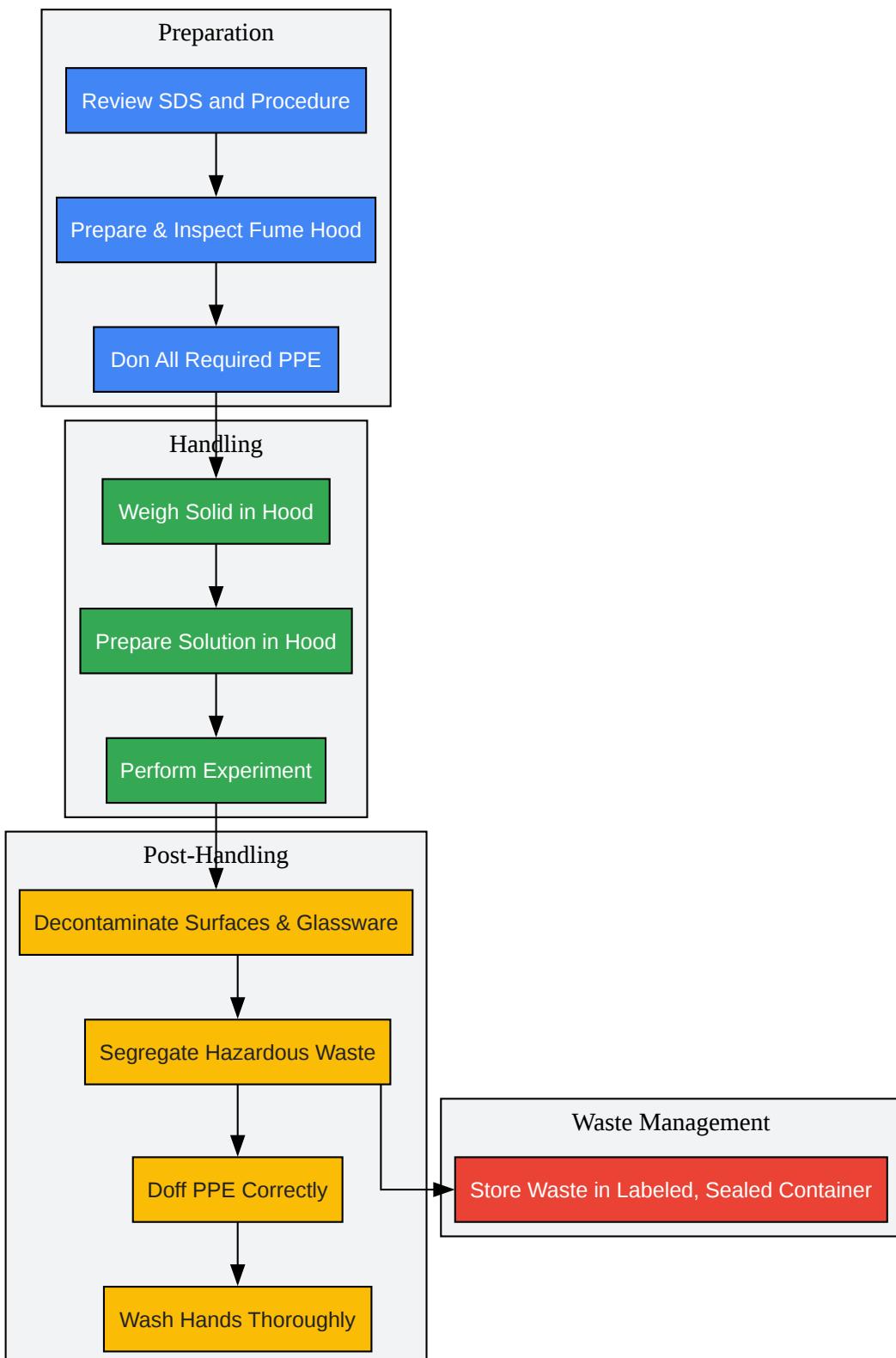
A risk assessment should be conducted before handling, but the following PPE is mandatory as a minimum requirement.

- Eye and Face Protection: Wear chemical splash goggles and a face shield. Standard safety glasses are not sufficient.
- Hand Protection: Due to the lack of specific chemical resistance data for **Ethylene dimethanesulfonate**, it is recommended to use highly resistant gloves.
 - Wear double-layered nitrile gloves for incidental contact. Change gloves immediately if contamination is suspected.

- For prolonged handling or risk of splash, heavy-duty gloves such as butyl or neoprene rubber are recommended.[7]
- Always inspect gloves for damage before use.[8]
- Body Protection: Wear a chemically resistant lab coat, fully buttoned. For procedures with a high risk of splashing, a chemically resistant apron over the lab coat is required. Ensure legs and feet are fully covered by wearing long pants and closed-toe shoes.
- Respiratory Protection: All work with solid or dissolved **Ethylene dimethanesulfonate** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[8]

2.2 Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **Ethylene dimethanesulfonate**.

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Standard operational workflow for handling **Ethylene dimethanesulfonate**.

2.3 Storage

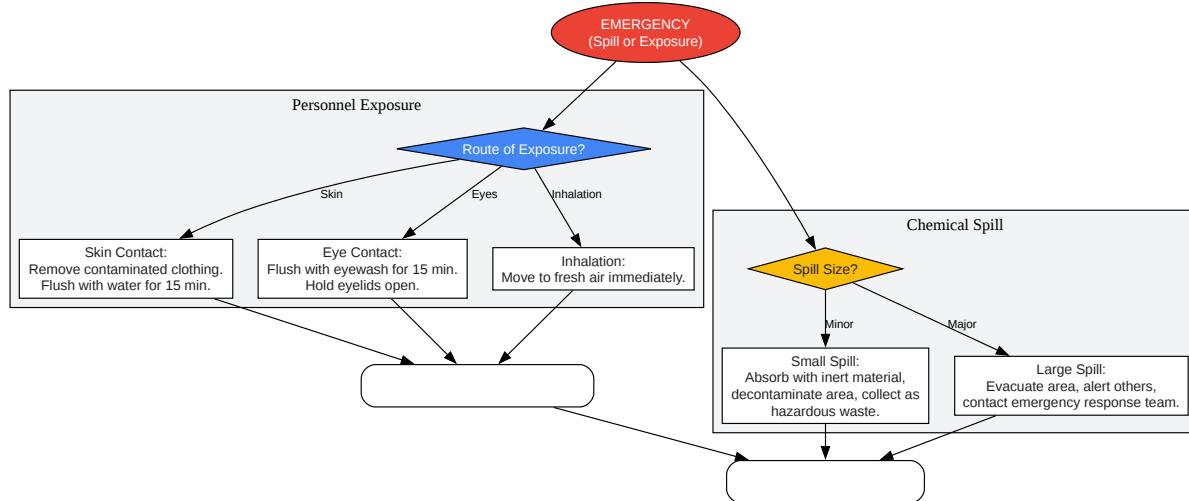
- Store **Ethylene dimethanesulfonate** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area designated for toxic and carcinogenic chemicals.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Response Plan

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Response Workflow

The following diagram provides a decision-making framework for responding to common laboratory emergencies involving **Ethylene dimethanesulfonate**.



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Decision workflow for emergency response to spills or exposures.

Disposal Plan

Chemical waste containing **Ethylene dimethanesulfonate** must be treated as hazardous waste. Do not dispose of it down the drain or in regular trash.[\[9\]](#)

4.1 Waste Segregation and Collection

- Solid Waste: Collect unused **Ethylene dimethanesulfonate**, contaminated PPE (gloves, wipes), and absorbent materials in a dedicated, sealed plastic bag or container.

- Liquid Waste: Collect all solutions containing **Ethylene dimethanesulfonate** in a dedicated, leak-proof, and chemically compatible container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps: Contaminated needles, syringes, or glassware must be disposed of in a designated sharps container for hazardous chemical waste.

4.2 Labeling and Storage of Waste

- Clearly label all waste containers with "HAZARDOUS WASTE," the full chemical name "**Ethylene dimethanesulfonate**," and an estimate of the concentration and volume.
- Store waste containers in a designated satellite accumulation area that is secure and has secondary containment.

4.3 Final Disposal

- Arrange for waste pickup through your institution's EHS office. Follow all institutional and local regulations for hazardous waste disposal.[\[10\]](#)[\[11\]](#)

Experimental Protocol: Solubilization

The following protocol details a method for preparing a solution of **Ethylene dimethanesulfonate** for experimental use.[\[1\]](#) This procedure must be performed in a chemical fume hood.

Objective: To prepare a 2.5 mg/mL working solution of **Ethylene dimethanesulfonate**.

Materials:

- **Ethylene dimethanesulfonate** (solid)
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80

- Saline solution (0.9% NaCl)
- Sterile vials and syringes

Procedure:

- Prepare Stock Solution: Prepare a 25 mg/mL stock solution of **Ethylene dimethanesulfonate** in DMSO.
- Dilution and Mixing (Example for 1 mL final volume): a. In a sterile vial, add 400 μ L of PEG300. b. Add 100 μ L of the 25 mg/mL DMSO stock solution to the PEG300 and mix thoroughly. c. Add 50 μ L of Tween-80 to the mixture and mix until the solution is homogenous. d. Add 450 μ L of saline to bring the final volume to 1 mL. Mix thoroughly.
- Final Concentration: This procedure yields a clear solution with a final **Ethylene dimethanesulfonate** concentration of 2.5 mg/mL.[\[1\]](#)

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